

Preparation of Disodium Mesoxalate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Disodium mesoxalate*

Cat. No.: *B1617692*

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Abstract

This document provides a detailed protocol for the preparation of **disodium mesoxalate** stock solutions for use in various research applications. It includes information on the physicochemical properties of **disodium mesoxalate** monohydrate, a step-by-step guide for preparing aqueous stock solutions, and recommendations for storage. Additionally, this note discusses the potential mechanism of action of mesoxalate based on current scientific literature, focusing on its role in cellular signaling pathways.

Physicochemical Properties of Disodium Mesoxalate Monohydrate

Disodium mesoxalate, also known as disodium dihydroxymalonate, is a salt of mesoxalic acid.^[1] It is typically available as a monohydrate. A summary of its key properties is provided in the table below.

Property	Value	Reference
CAS Number	31635-99-1	[1]
Chemical Formula	C ₃ H ₂ Na ₂ O ₆	[1]
Molecular Weight	180.02 g/mol	[1]
Appearance	White to off-white or light yellow crystalline powder	[1]
Purity	≥97.5%	[1]
Solubility	Soluble in water and methanol.	[1]

Experimental Protocol: Preparation of a 100 mM Disodium Mesoxalate Stock Solution

This protocol describes the preparation of a 100 mM aqueous stock solution of **disodium mesoxalate** monohydrate.

Materials and Equipment:

- **Disodium mesoxalate** monohydrate (MW: 180.02 g/mol)
- Nuclease-free water
- Analytical balance
- Weighing paper or boat
- Spatula
- 100 mL volumetric flask
- Magnetic stirrer and stir bar
- Sterile 0.22 µm syringe filter
- Sterile storage tubes or bottles

Procedure:

- Calculate the required mass of **disodium mesoxalate** monohydrate:
 - To prepare 100 mL (0.1 L) of a 100 mM (0.1 M) solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 180.02 \text{ g/mol} = 1.8002 \text{ g}$
- Weigh the **disodium mesoxalate** monohydrate:
 - Using an analytical balance, accurately weigh 1.8002 g of **disodium mesoxalate** monohydrate powder.
- Dissolve the powder:
 - Transfer the weighed powder into a 100 mL volumetric flask.
 - Add approximately 80 mL of nuclease-free water to the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer.
 - Stir the solution until the powder is completely dissolved. The solution should be clear and colorless.
- Bring the solution to the final volume:
 - Once the powder is fully dissolved, remove the flask from the magnetic stirrer and take out the stir bar.
 - Carefully add nuclease-free water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Sterilize and store the stock solution:
 - For cell culture applications, sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile container.

- Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the name of the compound, concentration, date of preparation, and your initials.
- Store the aliquots at -20°C for long-term storage.

Experimental Workflow for Stock Solution Preparation

Caption: Workflow for the preparation of a sterile **disodium mesoxalate** stock solution.

Potential Mechanism of Action and Cellular Effects

The precise cellular mechanisms of **disodium mesoxalate** are not fully elucidated. However, studies on the related compound, oxalate, provide insights into its potential biological activities.

Inhibition of Gluconeogenesis

Oxalate has been shown to inhibit gluconeogenesis in isolated rat hepatocytes.^[2] The proposed mechanism is the inhibition of the enzyme pyruvate carboxylase, which plays a crucial role in this metabolic pathway.^[2] This inhibition was observed to be more pronounced in a bicarbonate-deficient medium, where pyruvate carboxylase activity is the rate-limiting step.^[2]

Activation of p38 MAPK Signaling Pathway

Studies have demonstrated that oxalate can induce the activation of the p38 Mitogen-Activated Protein Kinase (MAPK) signaling pathway in renal epithelial cells.^{[3][4][5]} This activation appears to be a key event in oxalate-induced cellular responses. The proposed upstream signaling events leading to p38 MAPK activation include the generation of Reactive Oxygen Species (ROS) and the subsequent activation of kinases such as Akt and MAP Kinase Kinase 6 (MKK6).^{[3][4]}

Caption: Proposed signaling pathway for oxalate-induced p38 MAPK activation.

Recommended Working Concentrations

The optimal working concentration of **disodium mesoxalate** should be determined experimentally for each specific cell type and assay. Based on studies using sodium oxalate, a starting concentration range of 100 μM to 1 mM is recommended for initial dose-response experiments in cell culture.[6] For example, one study on HK-2 cells used 1 mM sodium oxalate to investigate its effects.[6] Another study used 100 $\mu\text{g/ml}$ of calcium oxalate monohydrate crystals, which corresponds to a different molar concentration but provides a reference point for the magnitude of concentration.[2]

Conclusion

This application note provides a comprehensive guide for the preparation and use of **disodium mesoxalate** stock solutions in a research setting. By following the detailed protocol and considering the information on its potential mechanism of action, researchers can effectively utilize this compound in their studies. It is recommended to always perform preliminary experiments to determine the optimal working concentration for any new experimental system.

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- To cite this document: BenchChem. [Preparation of Disodium Mesoxalate Stock Solutions: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1617692#how-to-prepare-disodium-mesoxalate-stock-solutions>]

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